

# An In-depth Technical Guide to the Physicochemical Properties of Anhydrous Magnesium Sulfate

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## Compound of Interest

Compound Name: *Magnesium bisulfate*

Cat. No.: *B159004*

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Note on Nomenclature: This technical guide provides a comprehensive overview of the physicochemical properties of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ). It is important to note that information regarding anhydrous **magnesium bisulfate** ( $\text{Mg}(\text{HSO}_4)_2$ ), also known as magnesium hydrogen sulfate, is exceedingly scarce in scientific literature, suggesting it is not a commonly isolated or stable compound. It is possible that the intended compound of interest for this guide is the widely studied and utilized anhydrous magnesium sulfate.

## Introduction

Anhydrous magnesium sulfate is an inorganic salt with the chemical formula  $\text{MgSO}_4$ . It is a white, crystalline solid that is highly hygroscopic. This property makes it a widely used desiccant in organic synthesis and other applications where moisture removal is critical.<sup>[1][2]</sup> Beyond its use as a drying agent, anhydrous magnesium sulfate and its hydrated forms have significant applications in the pharmaceutical, agricultural, and chemical industries.<sup>[3][4]</sup> This guide provides a detailed examination of its core physicochemical properties, experimental protocols for their determination, and an overview of its chemical behavior.

## Physicochemical Properties

The key physicochemical properties of anhydrous magnesium sulfate are summarized in the tables below.

## General and Physical Properties

Property	Value	Reference
Chemical Formula	MgSO <sub>4</sub>	[5]
Molecular Weight	120.36 g/mol	[5]
Appearance	White, odorless, crystalline powder or transparent crystals	[5][6]
Density	2.66 g/cm <sup>3</sup>	[7]
Melting Point	1,124 °C (decomposes)	[5][8]
Boiling Point	Not applicable (decomposes)	[5]
Hygroscopicity	Highly hygroscopic	[9]

## Solubility

Solvent	Temperature (°C)	Solubility ( g/100 mL)	Reference
Water	0	26.9	[8]
20	35.1	[8]	
100	50.2	[8]	
Ethanol	Slightly soluble	[8]	[9]
Glycerol	Soluble	[9]	
Acetone	Insoluble	[9]	
Diethyl Ether	18	1.16	[8]

## Crystal Structure

Crystal System	Space Group	Unit Cell Dimensions (at 4.2 K for $\alpha$ -MgSO <sub>4</sub> )	Reference
Orthorhombic ( $\alpha$ -MgSO <sub>4</sub> )	Cmcm	$a = 5.16863 \text{ \AA}$ , $b = 7.86781 \text{ \AA}$ , $c = 6.46674 \text{ \AA}$	[10]
Orthorhombic ( $\beta$ -MgSO <sub>4</sub> )	Pbnm	$a = 4.742 \text{ \AA}$ , $b = 8.575 \text{ \AA}$ , $c = 6.699 \text{ \AA}$	[10]

## Experimental Protocols

### Synthesis of Anhydrous Magnesium Sulfate

Anhydrous magnesium sulfate can be prepared through several methods, most commonly by the dehydration of a hydrated magnesium sulfate salt or by direct synthesis.

#### 3.1.1 Dehydration of Magnesium Sulfate Heptahydrate (Epsom Salt)

This is a common laboratory method for preparing anhydrous magnesium sulfate.

- Procedure:
  - Place a known quantity of magnesium sulfate heptahydrate (MgSO<sub>4</sub>·7H<sub>2</sub>O) in a heat-resistant container, such as a porcelain crucible.
  - Gently heat the container to approximately 250°C. This can be done in a furnace or with a Bunsen burner.[11]
  - Continue heating until the salt has transformed into a fine, white, free-flowing powder, indicating that all water of crystallization has been removed.
  - Allow the anhydrous magnesium sulfate to cool in a desiccator to prevent reabsorption of moisture from the atmosphere.[11]
  - Store the final product in a tightly sealed container.

#### 3.1.2 Synthesis from Magnesium Oxide and Sulfuric Acid

This method involves the direct reaction of magnesium oxide with sulfuric acid.<sup>[12]</sup>

- Procedure:
  - In a well-ventilated fume hood, carefully add a stoichiometric amount of magnesium oxide (MgO) to a dilute solution of sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) with constant stirring.
  - The reaction is exothermic and will produce a solution of magnesium sulfate.
  - Filter the resulting solution to remove any unreacted magnesium oxide.
  - Evaporate the water from the filtrate to obtain hydrated magnesium sulfate crystals.
  - Follow the dehydration procedure described in section 3.1.1 to obtain anhydrous magnesium sulfate.

## Determination of Physicochemical Properties

### 3.2.1 Melting Point Determination (Decomposition Temperature)

Due to its high melting point and decomposition, a high-temperature apparatus is required.

- Procedure:
  - A small sample of anhydrous magnesium sulfate is placed in a capillary tube.
  - The capillary tube is placed in a high-temperature melting point apparatus.
  - The temperature is gradually increased, and the sample is observed for any changes.
  - The temperature at which the solid decomposes is recorded. For anhydrous magnesium sulfate, this occurs at approximately 1,124 °C.<sup>[5][8]</sup>

### 3.2.2 Solubility Determination

The solubility of anhydrous magnesium sulfate in a given solvent can be determined by preparing a saturated solution.

- Procedure:

- Add an excess amount of anhydrous magnesium sulfate to a known volume of the solvent at a specific temperature.
- Stir the mixture for a sufficient time to ensure that a saturated solution is formed and equilibrium is reached.
- Carefully separate the undissolved solid from the solution by filtration or centrifugation.
- Take a known volume of the saturated solution and evaporate the solvent to dryness.
- Weigh the remaining solid to determine the mass of magnesium sulfate that was dissolved in that volume of the solvent.
- Calculate the solubility in grams per 100 mL of the solvent.

### 3.2.3 Crystal Structure Analysis

X-ray diffraction (XRD) is the standard method for determining the crystal structure of a solid.

- Procedure:
  - A fine powder of anhydrous magnesium sulfate is prepared and mounted on a sample holder.
  - The sample is placed in an X-ray diffractometer.
  - The sample is irradiated with a monochromatic X-ray beam at various angles.
  - The diffraction pattern of the X-rays is recorded by a detector.
  - The resulting diffraction data is analyzed to determine the crystal system, space group, and unit cell dimensions.[\[10\]](#)

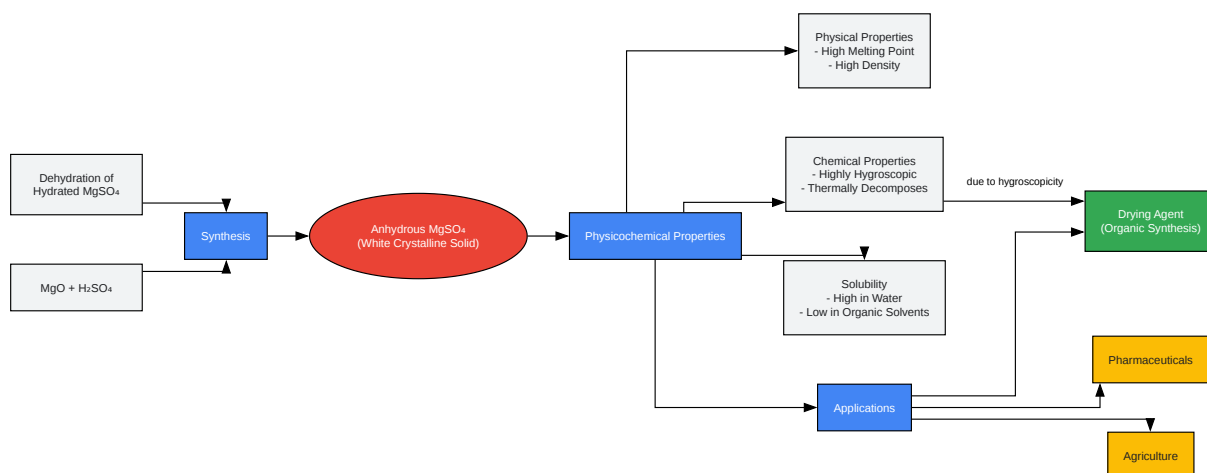
## Chemical Properties and Reactivity

- Hygroscopicity: Anhydrous magnesium sulfate readily absorbs moisture from the air to form hydrated salts, with the heptahydrate ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ ) being the most common.[\[13\]](#) This makes it an excellent drying agent for organic solvents.[\[2\]](#)

- **Thermal Decomposition:** Upon heating to its decomposition temperature of 1,124 °C, anhydrous magnesium sulfate breaks down into magnesium oxide (MgO) and sulfur trioxide (SO<sub>3</sub>).[\[8\]](#)
- **Reactivity with Water:** When added to water, anhydrous magnesium sulfate dissolves exothermically and forms hydrated magnesium and sulfate ions.[\[13\]](#)
- **Incompatibilities:** Anhydrous magnesium sulfate is incompatible with strong oxidizing agents and certain other substances.[\[5\]](#)

## Visualization of Physicochemical Property Relationships

The following diagram illustrates the key relationships between the synthesis, properties, and applications of anhydrous magnesium sulfate.



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